

Next-Generation Aniline Derivatives: Strategic Synthesis and Bio-Application Profiles

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Compound of Interest

Compound Name: 2-(Methylsulfanyl)-N-(pentan-2-yl)aniline

Cat. No.: B13255440

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Executive Summary

The aniline scaffold (phenylamine) has evolved from a simple dye precursor into a privileged structure in modern pharmacopeia and materials science. This guide moves beyond basic functionalization, focusing on novel aniline derivatives generated via palladium-catalyzed cross-coupling and C-H activation. We analyze their critical role as Type I/II Kinase Inhibitors (specifically EGFR/VEGFR dual targeting) and their emerging utility in conductive polymer biosensors.

Structural Diversity & Synthesis Strategy

The Shift to C-H Activation and Cross-Coupling

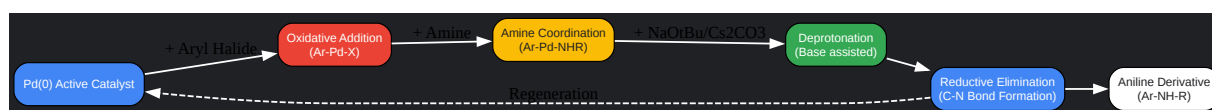
Traditional nucleophilic aromatic substitution (

) is often limited by the electronic nature of the substrate. The modern standard for generating complex aniline libraries—essential for Structure-Activity Relationship (SAR) studies—is the Buchwald-Hartwig Amination.

However, the frontier of aniline synthesis lies in C-H Activation. By utilizing directing groups (e.g., pyrimidines or native amines with specific ligands like [2,2'-bipyridin]-6(1H)-one), researchers can now functionalize the ortho-position of unprotected anilines without pre-functionalized halides, significantly atom-economizing the workflow.

Mechanistic Workflow: Buchwald-Hartwig Amination

The following diagram illustrates the catalytic cycle essential for synthesizing bulky, sterically hindered aniline derivatives often found in third-generation kinase inhibitors.



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Caption: Catalytic cycle of Pd-catalyzed C-N bond formation. Note the critical role of the base in the deprotonation step prior to reductive elimination.^[1]

Medicinal Chemistry: Kinase Inhibition Profiles

The 4-Anilinoquinazoline Pharmacophore

The 4-anilinoquinazoline scaffold is the structural backbone of EGFR inhibitors like Gefitinib and Erlotinib.^[2] The aniline moiety is not merely a spacer; it is the primary effector of selectivity within the ATP-binding pocket.

- Binding Mode: The aniline sits in the hydrophobic pocket.
- Key Interaction: The N-1 of the quinazoline accepts a hydrogen bond from Met793 (hinge region).^[3]
- SAR Optimization:
 - Meta-substitution (3-position): Electron-withdrawing groups (Cl, Br) or hydrophobic groups (ethynyl) enhance potency.

- Para-substitution (4-position): Fluorine is often added to block metabolic oxidation, increasing half-life ().

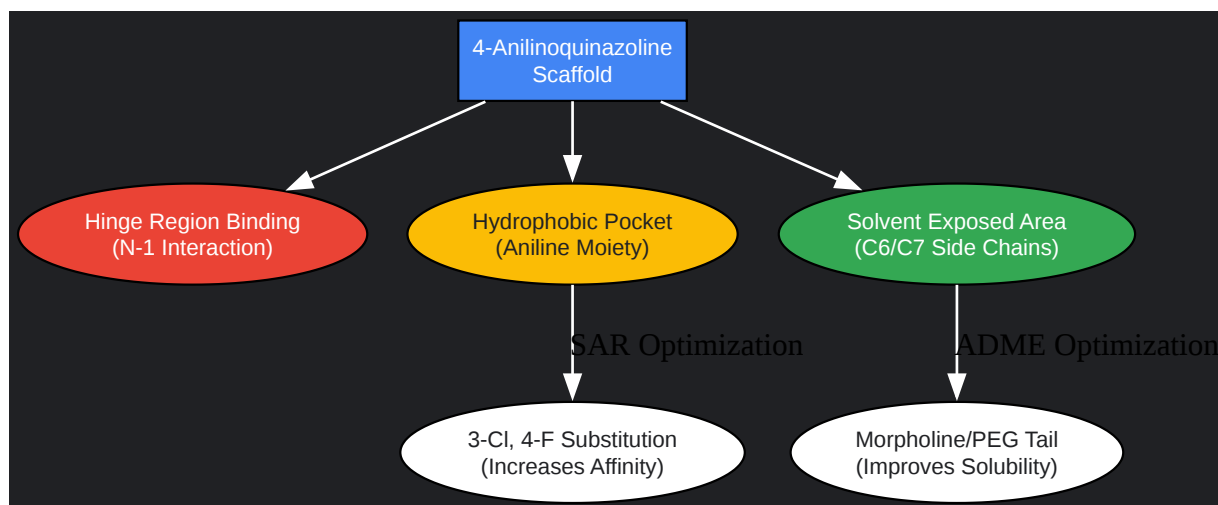
Emerging Dual-Inhibitors (Mer/c-Met)

Recent studies have identified 2-substituted aniline pyrimidines as potent dual inhibitors.[4] For instance, derivatives like Compound 17c have shown nanomolar efficacy against Mer kinase, a target implicated in metastasis.

Table 1: Comparative Potency of Novel Aniline Derivatives

Compound Class	Target	Key Substituent (Aniline Ring)	IC50 (nM)	Mechanism
Gefitinib Analog	EGFR (WT)	3-Cl, 4-F	2.4	ATP Competitive (Reversible)
Osimertinib Analog	EGFR (T790M)	Acrylamide (Michael Acceptor)	< 15	Covalent (Irreversible)
Compound 17c	Mer/c-Met	2-Morpholino-4-aniline	6.4 (Mer)	Dual Kinase Inhibition
Naphthoquinone	EGFR	4-Methyl	3.96	Hydrophobic Interaction

SAR Visualization: The EGFR Interaction



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Caption: Structural logic of EGFR inhibitors. The aniline moiety (yellow) is critical for hydrophobic pocket occupancy, while the solvent tail (green) dictates pharmacokinetics.

Advanced Materials: Polyaniline (PANI) Biosensors

Beyond small molecules, aniline derivatives are polymerized to form Polyaniline (PANI), a conductive polymer used in next-generation biosensing.

- Mechanism: PANI switches between oxidized (conducting) and reduced (insulating) states. This redox reversibility allows it to act as a transducer for enzymatic reactions.
- Application:
 - Glucose Sensing: Glucose Oxidase (GOx) is trapped within a PANI matrix.^[5] As GOx oxidizes glucose, the generated or protons modulate the oxidation state of PANI, producing a measurable current (amperometric) or potential change (potentiometric).
 - Sensitivity: Nanostructured PANI (nanowires) increases surface area, significantly lowering the Limit of Detection (LOD).

Experimental Protocols

Protocol: Buchwald-Hartwig Synthesis of Novel Aniline Derivatives

Use this protocol to couple aryl bromides with primary amines when generating libraries for SAR.

Reagents:

- Aryl Bromide (1.0 equiv)[\[6\]](#)[\[7\]](#)
- Primary Amine (1.2 equiv)[\[7\]](#)
- Catalyst:
(2 mol%)[\[7\]](#)
- Ligand: BINAP or XPhos (4 mol%)
- Base:
(1.4 equiv)
- Solvent: Toluene (anhydrous)

Step-by-Step Workflow:

- Inert Setup: Flame-dry a Schlenk tube and cycle with Argon (3x).
- Charging: Add Aryl Bromide,
, Ligand, and Base under positive Argon pressure.
- Solvation: Add Toluene and the Amine.
- Reaction: Seal and heat to 110°C for 12–16 hours. Monitor via TLC (Eluent: Hexane/EtOAc).
[\[7\]](#)
- Workup: Cool to RT. Filter through a Celite pad to remove Palladium black.

- Purification: Concentrate filtrate and purify via Flash Column Chromatography.

Validation Check:

- Self-Validation: The disappearance of the Aryl Bromide spot on TLC and the appearance of a fluorescent amine spot.
- Characterization:

NMR should show a new broad singlet (NH) around 4.0–9.0 ppm (solvent dependent).

Protocol: EGFR Kinase Inhibition Assay (ADP-Glo™)

Use this to validate the biological activity of synthesized derivatives.

- Preparation: Dilute synthesized aniline derivatives in DMSO (10 mM stock).
- Incubation: Mix EGFR enzyme (0.2 ng/μL), substrate (Poly Glu:Tyr), and compound in 384-well plate. Incubate for 10 min at RT.
- Initiation: Add ATP (10 μM) to start the kinase reaction. Incubate 60 min.
- Termination: Add ADP-Glo™ Reagent to stop reaction and deplete remaining ATP.
- Detection: Add Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Read Luminescence.
- Analysis: Plot RLU vs. Log[Concentration] to determine IC50.

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